Technical Support Center: Bivalirudin TFA Degradation & Impurity Profiling

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Compound of Interest	
Compound Name:	*Bivalirudin Trifluoroacetic Acid Salt*
CAS No.:	*1124915-67-8*
Cat. No.:	*B1145540*

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Current Status: Operational Topic: **Bivalirudin Trifluoroacetic Acid Salt** (CAS: 128270-60-0) Audience: Analytical Chemists, Process Development Scientists Scope: Impurity identification, degradation mechanisms, and analytical troubleshooting.

Module 1: Rapid Diagnostic Hub

User Query:"I have unidentified peaks in my Bivalirudin LC-MS/HPLC chromatogram. How do I identify them based on retention time and mass shift?"

Technical Response: Bivalirudin (20-mer peptide) is structurally prone to specific degradation pathways due to its Gly-rich linker (Gly5-Gly8) and Asn9 residue.[1] Use the table below to correlate your observed Relative Retention Time (RRT) and Mass Shift with known impurities.

Common Impurity Profile Table

Reference: USP Monograph & Field Data

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Impurity Name	Common RRT*	Mass Shift (Da)	Origin	Mechanism
[Asp9]-Bivalirudin	~0.93 - 0.95	+1 Da (approx)	Degradation	Deamidation of Asn9 (Acid/Base catalyzed)
[IsoAsp9]-Bivalirudin	~1.05 - 1.10	+1 Da (approx)	Degradation	Deamidation (Isomerization of Asp9)
[Des-Glu13]-Bivalirudin	~1.15	-129 Da	Degradation	Hydrolysis (Specific cleavage)
+Gly Impurity	~0.96	+57 Da	Process (SPPS)	Insertion during synthesis (Tetra-Gly region)
Des-Phe12 Impurity	~1.07	-147 Da	Process (SPPS)	Truncation (Coupling failure)
D-Phe12 Isomer	~1.10 - 1.15	0 Da	Process/Degradation	Racemization during coupling or high pH stress

*Note: RRTs are approximate based on standard C18 USP methods (TFA/Acetonitrile gradients). Exact values depend on column chemistry and mobile phase pH.

Module 2: The "Asn9" Deamidation Challenge

User Query:"My stability samples show a growing pre-peak at RRT 0.93. It increases significantly at pH > 6. What is happening?"

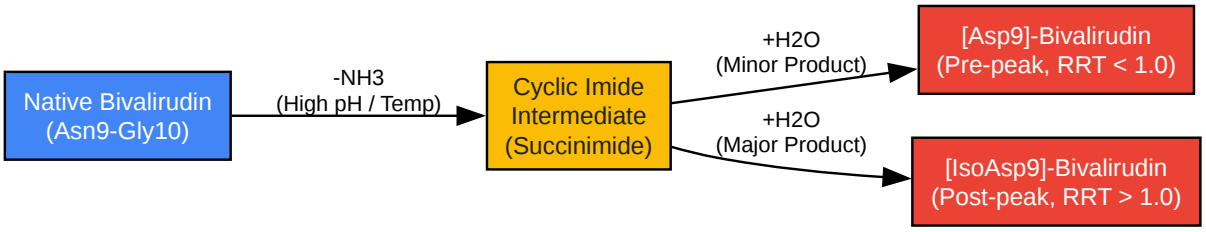
Root Cause Analysis: You are observing the formation of [Asp9]-Bivalirudin.[1][2] Bivalirudin contains an Asparagine (Asn) at position 9, followed by Glycine (Gly) at position 10. The sequence -Asn-Gly- is a classic "hotspot" for deamidation.

The Mechanism:

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- The backbone nitrogen of Gly10 attacks the side-chain carbonyl of Asn9.
- This releases ammonia (NH3) and forms a cyclic Succinimide intermediate (Asu).
- The succinimide ring hydrolyzes (opens) to form a mixture of Aspartyl (Asp) and Isoaspartyl (isoAsp) peptides.

Visualization: Deamidation Pathway



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Figure 1: The deamidation mechanism of Bivalirudin at the Asn9-Gly10 junction.[1]

Troubleshooting Protocol: Confirming Deamidation

- pH Stress Test: Incubate your sample in 50 mM Ammonium Bicarbonate (pH 8.0) at 37°C for 4 hours.
- Observation: If the peak at RRT 0.93 (Asp9) and a corresponding post-peak (IsoAsp9) increase significantly compared to a control (pH 4.0), it is confirmed deamidation.
- Correction: Ensure formulation pH is maintained between 5.0 – 5.5 (as per FDA/USP standards for Angiomax RTU). Avoid phosphate buffers if possible, as they catalyze deamidation.

Module 3: Synthesis Artifacts (+Gly Impurity)

User Query:"I see a +57 Da impurity that does not change during stability testing. Is this a degradation product?"

Technical Response: No. This is likely a Process-Related Impurity, specifically the +Gly (Insertion) impurity.

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Causality: Bivalirudin contains a tetra-glycine segment (Gly5-Gly6-Gly7-Gly8). During Solid Phase Peptide Synthesis (SPPS):

- Glycine is an unhindered amino acid.
- During the coupling steps of the tetra-glycine region, "double hits" (insertion of an extra Glycine) can occur if the Fmoc-deprotection or washing steps are not perfectly controlled.
- This results in a 21-mer peptide (Mass +57 Da) that is chemically stable and will not increase over time, unlike degradation products.

Actionable Advice:

- Differentiation: If the impurity level is constant at T=0 and T=6 months, it is a synthesis artifact, not degradation.
- Resolution: This impurity is difficult to separate from the main peak due to high structural similarity. Use a column with high shape selectivity (e.g., C18 with steric protection) and a shallow gradient (0.5% B/min).

Module 4: Analytical Challenges (TFA vs. MS)

User Query:"I am trying to identify impurities using LC-MS, but my signal is suppressed, and I see high background noise."

Root Cause: You are likely using Trifluoroacetic Acid (TFA) as your mobile phase modifier.[3]

- The Issue: Bivalirudin is supplied as a TFA salt (1.7 – 2.6 equivalents of TFA per mole).[4][5] While TFA provides excellent peak shape for peptides by ion-pairing, it strongly suppresses ionization in Electrospray Ionization (ESI-MS).

Self-Validating Workflow for LC-MS Transfer:

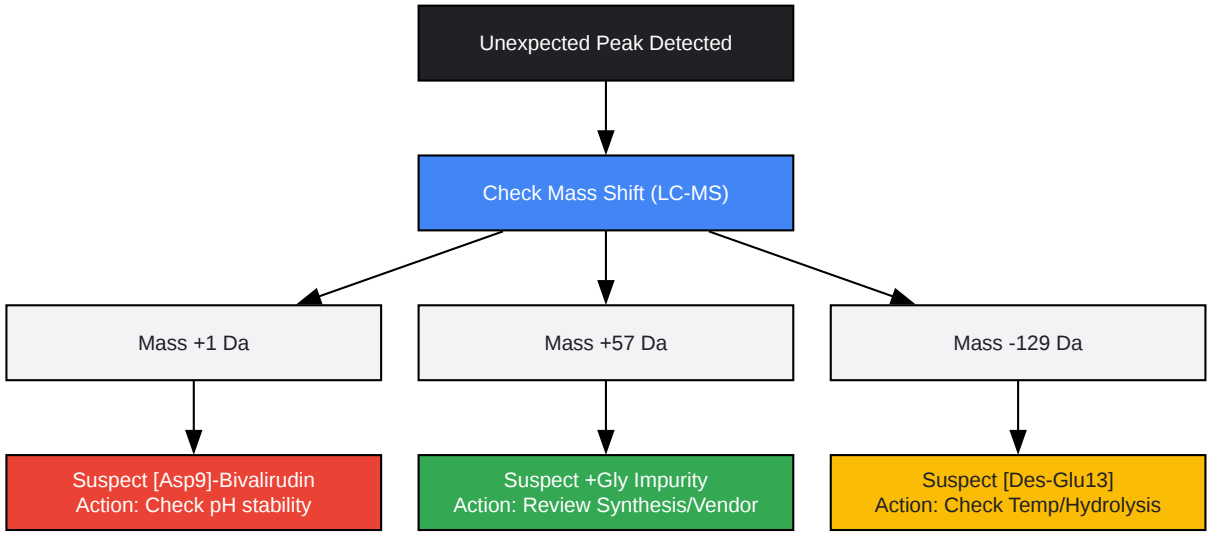
- Step 1: The "TFA Fix" (Compromise Method)
  - Use 0.02% TFA + 0.08% Formic Acid (FA) in your mobile phase.

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- Why? The trace TFA maintains peak shape (preventing tailing of the basic Arg residue), while the FA provides protons for ionization without the heavy suppression of 0.1% TFA.

- Step 2: Salt Exchange (If signal is still too low)
  - If you must use a TFA-free method (e.g., 0.1% Formic Acid only), you may observe peak broadening.
  - Protocol: Use a Charged Surface Hybrid (CSH) C18 column. These columns are designed to maintain peak symmetry for basic peptides (like Bivalirudin) even in low-ionic-strength mobile phases like Formic Acid.

Visualization: Troubleshooting Workflow



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Figure 2: Logical flow for identifying Bivalirudin impurities based on mass spectral data.

Module 5: Formulation & Stability FAQs

Q: What is the optimal pH for Bivalirudin reconstitution? A: The target pH is 5.0 to 5.5.

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- Why? At pH < 4, acid hydrolysis (cleavage of Asp-Pro bonds) accelerates. At pH > 6, deamidation of Asn9 accelerates exponentially. The commercial formulation (Angiomax) uses Sodium Hydroxide/Acetic Acid to lock this window.

Q: Why is the TFA content specified as a range (1.7–2.6 eq)? A: Bivalirudin is a basic peptide (Arg residue + N-terminus). The TFA counter-ions stabilize the charged groups. If TFA content is too low, the peptide may not dissolve completely or may aggregate. If too high, the solution becomes hyper-acidic upon reconstitution, risking acid hydrolysis.

Q: Can I store the reconstituted solution at Room Temperature? A: Standard guidance is 24 hours at 2-8°C. However, studies indicate stability up to 24-48 hours at RT (25°C) if protected from light. Oxidation of the Tyrosine (Tyr19) or Methionine (if present in variants, though native Bivalirudin lacks Met, oxidation usually affects Trp/Tyr or impurities) can occur under light exposure. Note: Native Bivalirudin sequence does not contain Met, reducing oxidation risk compared to other peptides, but light protection preserves the D-Phe stereochemistry.

References

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- Agilent Application Note. "Analysis of a Synthetic Peptide and Its Impurities." (2020). Details the LC-MS identification of +Gly and deletion sequences.

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